

An In-depth Technical Guide to 1H,1H,7H-Dodecafluoroheptyl p-Toluenesulfonate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1h,1h,7h-dodecafluoroheptyl p-toluenesulfonate*

Cat. No.: B1332367

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **1H,1H,7H-dodecafluoroheptyl p-toluenesulfonate**. While direct applications in drug development and specific biological signaling pathways for this compound are not extensively documented in current literature, this guide explores its potential utility based on the well-established roles of fluorinated compounds and tosylates in medicinal chemistry and organic synthesis. This document is intended to serve as a foundational resource for researchers interested in the potential applications of this and similar fluorinated molecules.

Molecular Structure and Physicochemical Properties

1H,1H,7H-dodecafluoroheptyl p-toluenesulfonate is a highly fluorinated organic compound. The molecule consists of a dodecafluoroheptyl chain attached to a p-toluenesulfonate (tosylate) group. The tosylate is an excellent leaving group in nucleophilic substitution reactions, making this compound a potentially useful reagent in organic synthesis. The high degree of fluorination is expected to impart unique physicochemical properties, such as increased lipophilicity and metabolic stability, which are often sought after in the design of bioactive molecules.^[1]

Table 1: Physicochemical Properties of **1H,1H,7H-dodecafluoroheptyl p-toluenesulfonate**

Property	Value	Reference
CAS Number	424-16-8	[2]
Molecular Formula	C ₁₄ H ₁₀ F ₁₂ O ₃ S	[2][3]
Molecular Weight	486.28 g/mol	[2][3]
Melting Point	32 °C	[3]
Boiling Point	126 °C at 0.5 mmHg	[3]
Appearance	Not specified (likely a low-melting solid or oil)	
Solubility	Not specified (expected to be soluble in organic solvents)	

Synthesis

A specific, detailed experimental protocol for the synthesis of **1H,1H,7H-dodecafluoroheptyl p-toluenesulfonate** is not readily available in the peer-reviewed literature. However, the synthesis can be reliably inferred from the well-established procedure for the tosylation of alcohols.[4][5][6] The reaction involves the treatment of 1H,1H,7H-dodecafluoro-1-heptanol with p-toluenesulfonyl chloride in the presence of a base, typically pyridine.

General Experimental Protocol (Inferred)

The following is a generalized protocol based on standard tosylation procedures.[6]

Materials:

- 1H,1H,7H-dodecafluoro-1-heptanol
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine (anhydrous)

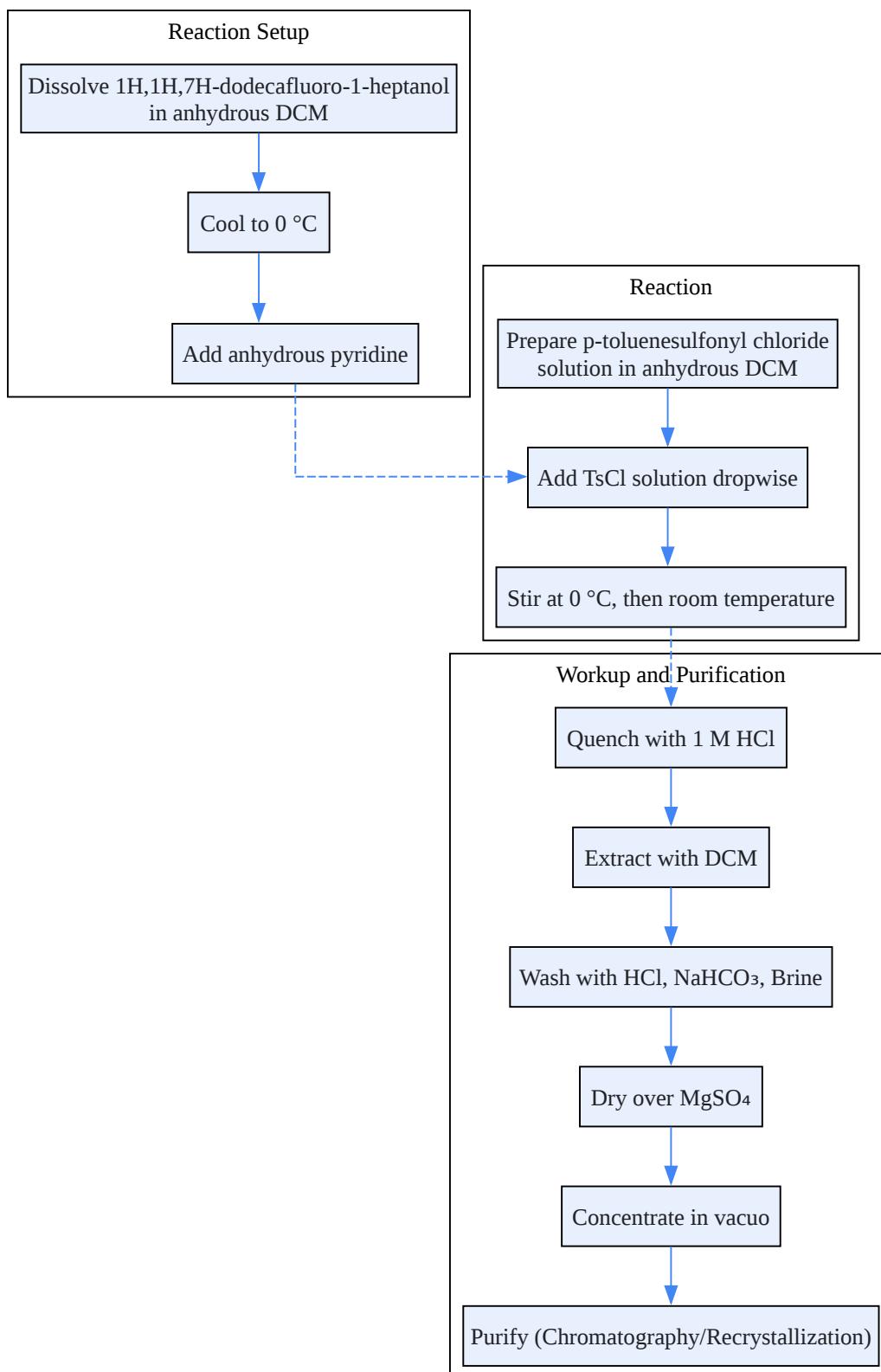
- Dichloromethane (DCM, anhydrous)
- Hydrochloric acid (e.g., 1 M aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

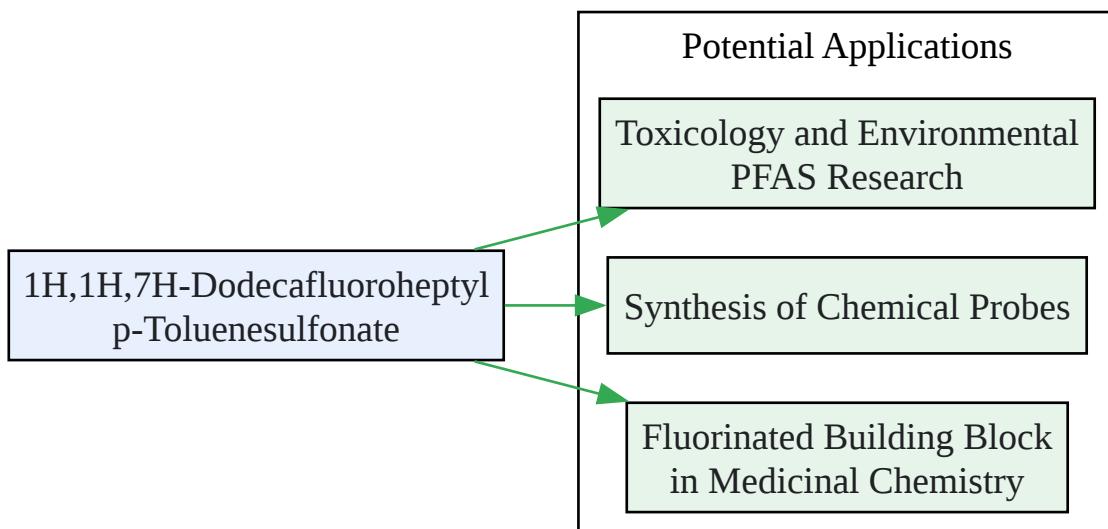
Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1H,1H,7H-dodecafluoro-1-heptanol (1.0 eq) in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add anhydrous pyridine (1.1 - 1.5 eq) to the stirred solution.
- In a separate container, dissolve p-toluenesulfonyl chloride (1.1 - 1.2 eq) in a minimal amount of anhydrous dichloromethane.
- Add the p-toluenesulfonyl chloride solution dropwise to the cooled alcohol-pyridine mixture.
- Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature, stirring for an additional 12-24 hours, or until the reaction is complete (monitored by TLC or GC-MS).
- Upon completion, quench the reaction by adding cold 1 M hydrochloric acid.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel or by recrystallization.

Diagram 1: Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Applications of Fluorine in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. 424-16-8 Cas No. | 1H,1H,7H-Dodecafluoroheptyl p-toluenesulfonate | Matrix Scientific [matrix.staging.1int.co.uk]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1H,1H,7H-Dodecafluoroheptyl p-Toluenesulfonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1332367#1h-1h-7h-dodecafluoroheptyl-p-toluenesulfonate-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com